

Physical and chemical properties of 4-methyl-5-thiazolecarboxaldehyde

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Compound of Interest

Compound Name: 4-Methylthiazole-5-carboxaldehyde

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An In-depth Technical Guide to 4-methyl-5-thiazolecarboxaldehyde

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical and chemical properties, synthesis, and analytical methodologies related to 4-methyl-5-thiazolecarboxaldehyde. This key pharmaceutical intermediate is a critical building block in medicinal chemistry and organic synthesis.^[1] Its versatile thiazole ring structure combined with an aldehyde group allows for the creation of complex molecules, making it indispensable for the development of new therapeutic agents.^[1]

Chemical Identity and Structure

- IUPAC Name: 4-methyl-1,3-thiazole-5-carbaldehyde^{[2][3][4]}
- Synonyms: 4-Methyl-5-formylthiazole, 5-Formyl-4-methylthiazole, 4-Methylthiazole-5-aldehyde^{[2][3][5][6]}
- CAS Number: 82294-70-0^{[2][5][6][7]}
- Molecular Formula: C₅H₅NOS^{[2][4][6]}

- Molecular Weight: 127.16 g/mol [8]
- InChI Key: JJVIEMFQPALZOZ-UHFFFAOYSA-N[2]
- SMILES: CC1=C(SC=N1)C=O[2][3][4][9]

Physicochemical Properties

The physical and chemical properties of 4-methyl-5-thiazolecarboxaldehyde are summarized in the tables below.

Table 1: Physical Properties

Property	Value	Reference
Appearance	Light yellow crystal	[5][6]
Melting Point	72-78 °C	[2][5][7][8]
74.0 to 78.0 °C		
76 °C	[10]	
Boiling Point	228.1 °C @ 760 mmHg	[5][11]
118 °C @ 21 mmHg	[4][7][8]	
Density	1.27 g/cm ³	[5][8]
Flash Point	91.8 °C	[5][8][11]
Vapor Pressure	0.1 mmHg @ 25.00 °C (est.)	[11]
Refractive Index	1.601	[8]

Table 2: Solubility and Partition Coefficient

Property	Value	Reference
Water Solubility	Slightly soluble in water	[2][5][6][7][8]
7956 mg/L @ 25 °C (est.)	[11]	
logP (o/w)	0.320 (est.)	[11]

Table 3: Acidity

Property	Value	Reference
pKa	1.53 ± 0.10 (Predicted)	[8]

Spectral Data

Spectral data are crucial for the identification and characterization of 4-methyl-5-thiazolecarboxaldehyde.

- Nuclear Magnetic Resonance (NMR) Spectroscopy: Both ^1H NMR and ^{13}C NMR data are available for this compound.[3]
- Infrared (IR) Spectroscopy: IR spectral data, including ATR-IR and FTIR, have been recorded.[3] The IR spectrum of the related compound 4-methyl-5-thiazoleethanol shows characteristic peaks for C-N stretching at 1413.82 cm^{-1} and 920.05 cm^{-1} , and C-S stretching bands at 821.68 cm^{-1} and 663.51 cm^{-1} . [12]
- Mass Spectrometry (MS): GC-MS data are available for this compound.[3]
- Raman Spectroscopy: FT-Raman spectral data has been documented.[3]

Experimental Protocols

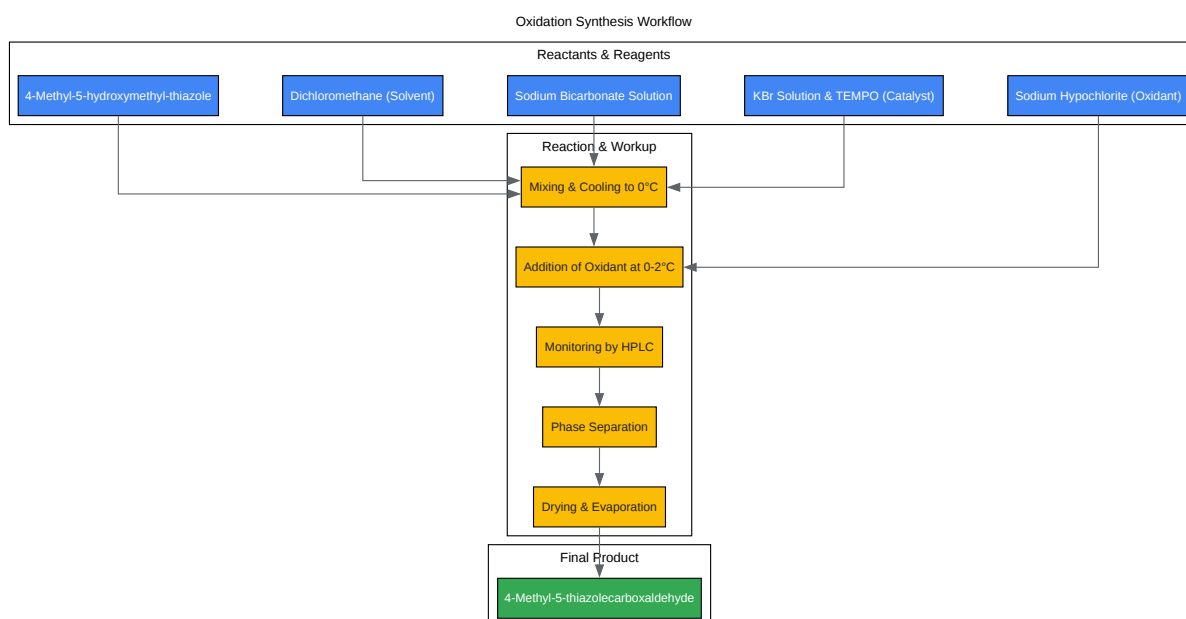
Synthesis Methodologies

Several synthetic routes for 4-methyl-5-thiazolecarboxaldehyde have been reported, highlighting its importance as an intermediate.

This process involves the oxidation of the corresponding alcohol to the aldehyde.[13][14][15]

- Protocol:
 - 4-Methyl-5-hydroxymethyl-thiazole (50 g, 0.38 mole) is added to dichloromethane (300 ml).
 - A solution of sodium bicarbonate (17 g in 250 ml of water) is added at 30-32°C.

- The mixture is cooled to 0°C, and a solution of KBr (6 g in 10 ml of water) and TEMPO (0.285 g, 0.0018 mole) are added.
- Sodium hypochlorite solution (450 ml of 12.5% w/v) is added over 1 hour at 0-2°C.
- The reaction progress is monitored by HPLC.
- Upon completion, the organic layer is separated, dried over Na₂SO₄, and evaporated under reduced pressure to yield the product.[14]



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Caption: Oxidation of 4-methyl-5-hydroxymethyl-thiazole.

This two-step process involves first reducing an ester to an alcohol, which is then oxidized to the aldehyde.[13][15]

- Protocol (Reduction Step):

- Sodium borohydride (44.0 g) is added to monoglyme (200 ml) at -10°C.

- AlCl_3 (50.0 g) is added slowly, keeping the temperature between -10 to $+5^\circ\text{C}$.
- 4-methyl-thiazole-5-carboxylic acid ethyl ester (100.0 g) is then added over 1 hour at 0 - 15°C .
- The reaction is stirred for 4 hours at 15 - 25°C and monitored by HPLC.
- The reaction is quenched by pouring into a mixture of ice and concentrated HCl.
- The intermediate, 4-methyl-5-hydroxymethyl-thiazole, is then isolated and oxidized as described in Method 1.[\[13\]](#)

This method involves a cyclization reaction to form the thiazole ring.[\[16\]](#)[\[17\]](#)

- Protocol:

- Under a nitrogen atmosphere, phosphorus pentasulfide (1 mole) is added to ethylene glycol dimethyl ether (6 kg).
- Formamide (5 moles) is added dropwise over 2 hours.
- Ethyl 2-chloroacetoacetate (5 moles) is then added dropwise, and the reaction proceeds at room temperature for 6-8 hours.
- The resulting intermediate, ethyl 4-methylthiazole-5-carboxylate, is then hydrolyzed to the carboxylic acid, which can be further converted to the aldehyde.[\[16\]](#)[\[17\]](#)

- Protocol:

- A solution of 2-amino-**4-methylthiazole-5-carboxaldehyde** (5 mmol) in tetrahydrofuran (THF, 3 mL) is added dropwise to a solution of tert-butyl nitrite (7.5 mmol) and dimethylsulfoxide (0.5 mmol) in THF (7 mL).
- The reaction mixture is stirred at 30°C until the starting material is consumed, as monitored by thin-layer chromatography (TLC).[\[7\]](#)

Purification

Purification of 4-methyl-5-thiazolecarboxaldehyde typically involves:

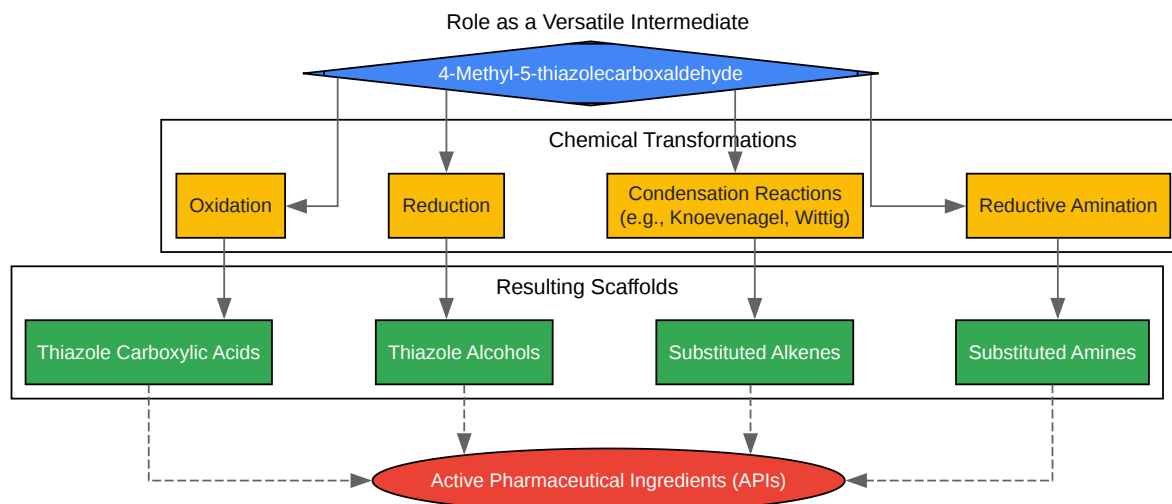
- Solvent Extraction: Using solvents like dichloromethane or THF to separate the product from the aqueous phase.[\[13\]](#)[\[14\]](#)
- Drying: Using drying agents such as sodium sulfate (Na_2SO_4) to remove residual water from the organic phase.[\[13\]](#)[\[14\]](#)
- Evaporation: Removing the solvent under reduced pressure to isolate the final product.[\[13\]](#)[\[14\]](#)

Analytical Methods

- High-Performance Liquid Chromatography (HPLC): Used to monitor the progress of synthesis reactions and to assess the purity of the final product.[\[13\]](#)[\[14\]](#)
- Thin-Layer Chromatography (TLC): Employed for monitoring the consumption of starting materials in certain synthetic procedures.[\[7\]](#)

Chemical Reactivity and Applications

4-methyl-5-thiazolecarboxaldehyde is a versatile building block due to the reactivity of its aldehyde group.[\[1\]](#) It serves as a key intermediate in the synthesis of various active pharmaceutical ingredients (APIs).[\[1\]](#) Its structure is a component of more complex molecules that are investigated for a range of therapeutic applications.



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Caption: Reactivity of 4-methyl-5-thiazolecarboxaldehyde.

Safety Information

- Hazard Classification: Causes serious eye damage.[3] It is also classified as an irritant.[8]
- GHS Pictogram: GHS05 (Corrosion).
- Signal Word: Danger.
- Hazard Statements: H318 (Causes serious eye damage).
- Precautionary Statements: P280 (Wear protective gloves/protective clothing/eye protection/face protection), P305 + P351 + P338 (IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing).
- Storage: Keep in a dark place, sealed in a dry, room temperature environment.[8]

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